

# Inquiry Regarding DM51 Impurity 1-d9

## Unsuccessful in Yielding a Specific CAS Number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: DM51 impurity 1-d9

Cat. No.: B12409897

[Get Quote](#)

An extensive search for the Chemical Abstracts Service (CAS) number for a substance identified as "**DM51 impurity 1-d9**" has not yielded a specific, publicly available CAS number for this compound. The search results indicate that this name may refer to a highly specialized or internal reference standard not widely documented in public chemical databases.

While a direct match was not found, information on related compounds was identified. A substance referred to as "DM51 Impurity 1" is documented with the molecular formula  $C_{38}H_{54}ClN_3O_{10}S$ .<sup>[1]</sup> However, this listing does not include the "d9" designation, which typically indicates the presence of nine deuterium atoms, nor does it provide a CAS number.

Further investigation revealed a similarly named deuterated compound, "DM50 impurity 1-d9," which is described as a stable isotope-labeled version of "DM50 impurity 1".<sup>[2]</sup> This substance, with the molecular formula  $C_{39}H_{47}D_9ClN_3O_{10}S$ , is used as a tracer or an internal standard for quantitative analysis.<sup>[2]</sup> Even for this related compound, a specific CAS number is not provided in the available documentation.

The "d9" suffix in "**DM51 impurity 1-d9**" strongly suggests that it is a deuterated analog of a parent compound, "DM51 impurity 1." Such isotopically labeled molecules are often used in research and development, particularly in pharmacokinetic and metabolic studies, to trace the fate of a drug or substance within a biological system.<sup>[2]</sup>

Due to the absence of a specific CAS number and the lack of publicly available technical data, experimental protocols, or information on signaling pathways for "**DM51 impurity 1-d9**," it is not possible to provide the requested in-depth technical guide or whitepaper. The creation of

detailed data tables, experimental methodologies, and pathway diagrams is contingent upon the availability of this foundational scientific information.

Researchers and professionals seeking information on this compound are advised to consult the original manufacturer or supplier, as it may be a proprietary substance with documentation that is not in the public domain.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rxnchem.com [rxnchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Inquiry Regarding DM51 Impurity 1-d9 Unsuccessful in Yielding a Specific CAS Number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12409897#dm51-impurity-1-d9-cas-number-inquiry\]](https://www.benchchem.com/product/b12409897#dm51-impurity-1-d9-cas-number-inquiry)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)